

In-Depth Technical Guide: 3-amino-2-methylquinazolin-4(3H)-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-amino-2-methylquinazolin-4(3H)-one

Cat. No.: B158153

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and biological relevance of **3-amino-2-methylquinazolin-4(3H)-one**, a key heterocyclic compound with significant potential in medicinal chemistry.

Core Compound Data

3-amino-2-methylquinazolin-4(3H)-one is a quinazoline derivative recognized as a valuable starting material for the synthesis of various biologically active molecules. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Weight	175.19 g/mol	[1][2][3]
Molecular Formula	C ₉ H ₉ N ₃ O	[1][2][3]
CAS Number	1898-06-2	[2]
Appearance	Solid	
Melting Point	149-152 °C (lit.)	
SMILES	<chem>CC1=Nc2ccccc2C(=O)N1N</chem>	
InChI Key	IQOUPYQSZBDNAW-UHFFFAOYSA-N	

Synthesis and Experimental Protocols

The synthesis of **3-amino-2-methylquinazolin-4(3H)-one** is most commonly achieved through a two-step process involving the formation of a benzoxazinone intermediate followed by condensation with hydrazine hydrate.[4][5] More recently, microwave-assisted methods have been developed to improve efficiency and yields.[6][7]

Conventional Synthetic Protocol

Step 1: Synthesis of 2-methyl-4H-3,1-benzoxazin-4-one (Intermediate 1)

- A mixture of anthranilic acid and an excess of acetic anhydride is heated.[4]
- The reaction mixture is then poured into ice-cold water to precipitate the intermediate product, 2-methyl-4H-3,1-benzoxazin-4-one.[4]
- The crude product is filtered and can be purified by recrystallization from a suitable solvent like ethanol.[4]

Step 2: Synthesis of **3-amino-2-methylquinazolin-4(3H)-one**

- The intermediate, 2-methyl-4H-3,1-benzoxazin-4-one (e.g., 3 g, 18.63 mmol), is dissolved in ethanol (10 mL) with stirring.[5]

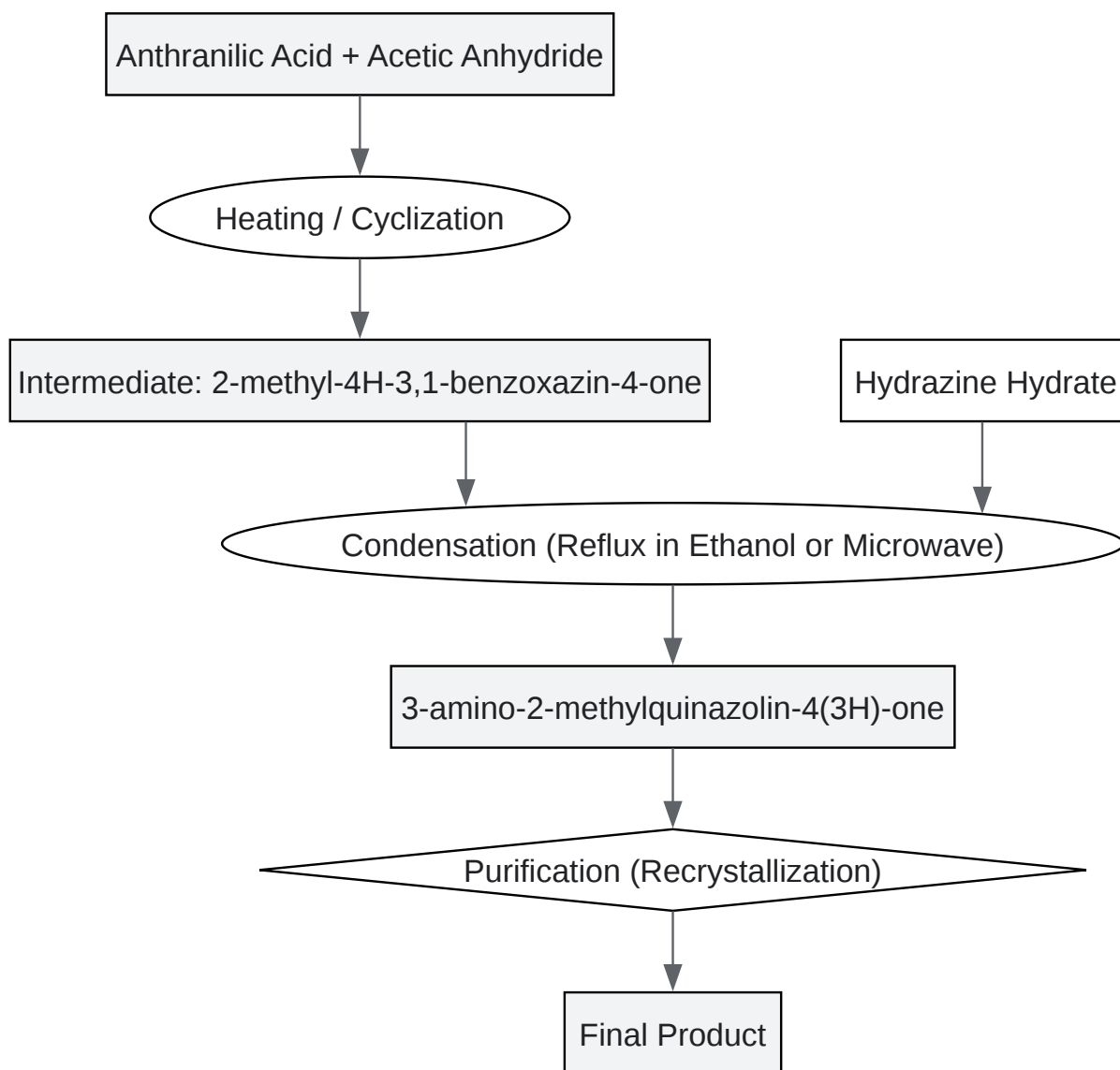
- Hydrazine hydrate (e.g., 0.91 mL, 18.63 mmol) is added cautiously to the solution.[4][5]
- The resulting mixture is refluxed for approximately 7 hours.[4][5] Reaction progress should be monitored using Thin Layer Chromatography (TLC).[4]
- Upon completion, the reaction mixture is cooled, allowing the final product to precipitate.[4]
- The solid product is collected by filtration and purified by recrystallization.[4]

Microwave-Assisted Synthetic Protocol

An alternative green chemistry approach utilizes microwave irradiation to accelerate the reaction.

- A solution of the benzoxazinone intermediate (1 mmol) and hydrazine monohydrate (3 mmol) in absolute ethanol (5 mL) is prepared in a microwave tube.
- The mixture is subjected to microwave irradiation (e.g., at 250 W) for a period of 20-33 minutes at a temperature between 120-150 °C.[6]
- After cooling, the solvent is removed using a rotary evaporator.
- The resulting solid is filtered and recrystallized from an appropriate solvent to yield the pure product.[6]

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **3-amino-2-methylquinazolin-4(3H)-one**.

Biological and Pharmacological Context

Quinazolinone derivatives are a significant class of heterocyclic compounds in medicinal chemistry, known for a wide spectrum of pharmacological activities.^{[8][9]} These include antimicrobial, anti-inflammatory, anticancer, and anticonvulsant properties.^{[8][10][11]}

The core structure of **3-amino-2-methylquinazolin-4(3H)-one** serves as a versatile scaffold. Its amino group at the 3-position is a key functional handle for further chemical modifications, allowing for the synthesis of a diverse library of derivatives. For instance, condensation with various aldehydes can produce Schiff bases, which have been investigated for their antimicrobial efficacy.[5]

Recent studies have also explored the DNA photo-disruptive capabilities of 3-amino-2-methylquinazolin-4(3H)-one derivatives, suggesting potential applications in photochemotherapy.[6][7] The binding of these compounds to DNA has been investigated through molecular docking studies, correlating their structural features with their photo-activity.[6][7] The broad biological profile of the quinazolinone core makes this compound and its derivatives promising candidates for further drug discovery and development efforts.[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-amino-2-methylquinazolin-4(3H)-one | C₉H₉N₃O | CID 237591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 3-Amino-2-methylquinazolin-4(3H)-one | 1898-06-2 | FA117203 [biosynth.com]
- 4. benchchem.com [benchchem.com]
- 5. Synthesis, in silico and in vitro antimicrobial efficacy of substituted arylidene-based quinazolin-4(3H)-one motifs - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. proquest.com [proquest.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Synthesis and Antibacterial Activities of New 3-Amino-2-Methyl-Quinazolin-4 (3h)-One Derivatives [article.sapub.org]

- 11. [PDF] Synthesis and antibacterial activity of 3-amino-6-iodo-2-methyl quinazolin 4-(3H)-one and 6-iodo-2-methyl-4H-benzo [D] [1, 3] oxazin-4-one | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: 3-amino-2-methylquinazolin-4(3H)-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158153#molecular-weight-of-3-amino-2-methylquinazolin-4-3h-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com